

3-Isobutylaniline vs other alkyl anilines acaricidal activity

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Compound Focus: 3-Isobutylaniline

CAS No.: 131826-11-4

Cat. No.: S1913876

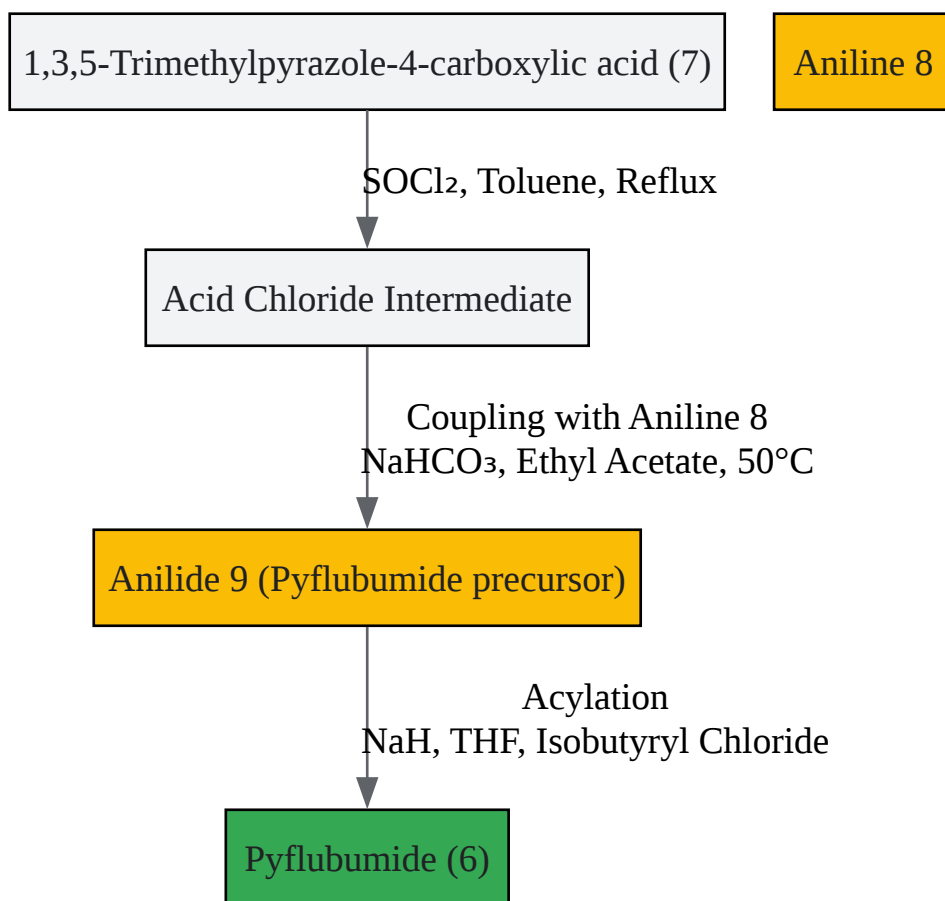
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Pyflubumide: An Acaricide Featuring a 3-Isobutylaniline Core

The aniline derivative **3'-Isobutyl-1,3,5-trimethyl-4'-[2,2,2-trifluoro-1-methoxy-1-(trifluoromethyl)ethyl]pyrazole-4-carboxanilide**, known as the acaricide **pyflubumide**, was identified as a relevant case [1]. Its discovery highlights the importance of the aniline substitution pattern for biological activity.

The research leading to pyflubumide revealed that introducing a fluoroalkyl group at the 4'-position of the aniline ring dramatically enhanced acaricidal activity [1]. The specific aniline moiety used in pyflubumide is **3-isobutyl-4'-[2,2,2-trifluoro-1-methoxy-1-(trifluoromethyl)ethyl]aniline** [1].

The synthesis of pyflubumide, as outlined in the research, involves a coupling reaction between a carboxylic acid chloride and this specific **3-isobutylaniline** derivative [1]. The synthesis pathway is summarized below:



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Acaricidal Activity Data and Testing Protocol

Pyflubumide demonstrates potent activity against important spider mite species. The biological data and the standard methodology used to evaluate its efficacy are detailed below.

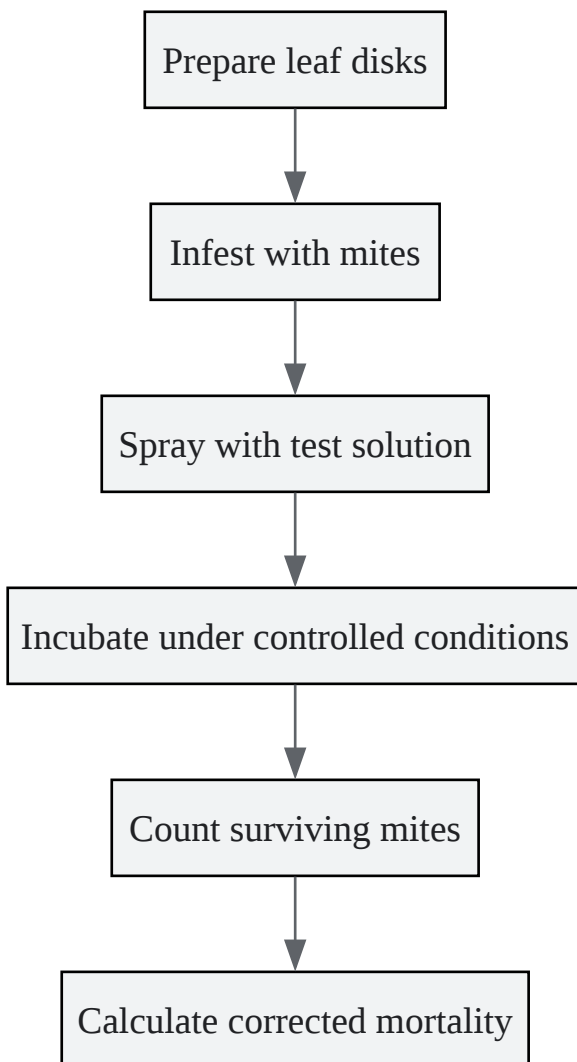
Table 1: Acaricidal Activity of Pyflubumide [1]

Test Organism	Life Stage Tested	Activity Profile
<i>Tetranychus urticae</i>	Larvae & Adults	Remarkable activity against resistant strains
<i>Panonychus citri</i> (Citrus red mite)	Not Specified	Active

Standard Leaf Disk Bioassay Protocol [1] The following method is used to evaluate the acaricidal activity of candidate compounds like pyflubumide:

- **Preparation:** Leaf disks (2 cm diameter) are placed on wet filter paper.
- **Infestation:** Ten adult female spider mites are transferred to each leaf disk.
- **Treatment:** The compound is formulated as an emulsifiable concentrate (EC) and diluted to a series of concentrations (e.g., 1–300 mg a.i./L). The leaf disks and mites are sprayed with the test solution.
- **Control:** Control plots are treated with water containing a wetting agent only.
- **Incubation:** Treated mites are kept under controlled conditions ($25 \pm 1^\circ\text{C}$, 60–70% R.H., 16L:8D photoperiod).
- **Assessment:** Surviving mites are counted two days after treatment. Corrected mortality is calculated to express biological activity.

This workflow is summarized in the following diagram:



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Key Structure-Activity Relationship Insights

The discovery research for pyflubumide provides a key insight into the role of specific substituents on the aniline ring:

- **Critical Substituent:** The presence of a **methoxy-substituted hexafluoroisopropyl group [-OCF(CF₃)₂] on the anilino moiety** was found to be crucial for achieving remarkable acaricidal activity [1]. This suggests that the activity of pyflubumide is not solely due to the 3-isobutyl group but results from the combination of this alkyl chain with a highly specific, lipophilic fluoroalkyl group.

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References

1. Synthesis and biological activity of a novel acaricide, ... [jstage.jst.go.jp]

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